

amsacrine hydrochloride storage conditions

light sensitive

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Compound Focus: Amsacrine Hydrochloride

CAS No.: 54301-15-4

Cat. No.: S548224

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Storage Specifications for Amsacrine Hydrochloride

The table below summarizes the key storage and handling conditions as provided by chemical suppliers and research literature:

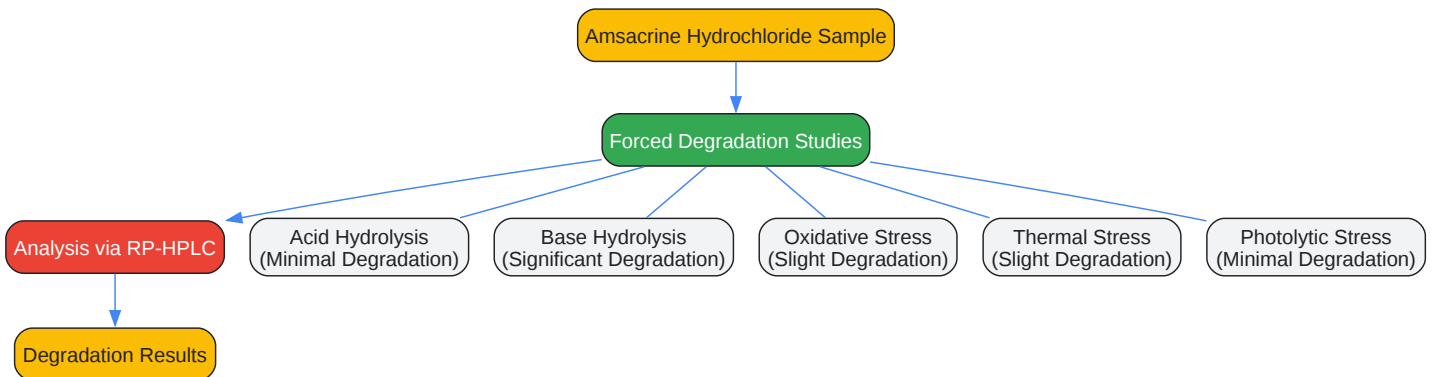
Property	Specification
Physical State (20°C)	Solid (Light yellow to amber to dark green powder to crystal) [1] [2]
Recommended Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C) [1]
Condition to Avoid	Light Sensitive [1]
Purity	>95.0% to 99.99% (HPLC) [1] [3] [4]
Melting Point	288 °C [1] [2]

Stability and Degradation Profile

A validated stability-indicating study provides evidence for how the drug substance degrades under various stress conditions [5].

- **Significant Degradation** was observed under **basic (alkaline) hydrolysis** [5].
- **Slight Degradation** occurred under **oxidative** and **thermal stress** [5].
- **No significant degradation** was noted under acidic or photolytic stress conditions in this study, though the manufacturer's label and standard practice still classify it as light-sensitive [1] [5].

The following diagram illustrates the experimental workflow used to determine this stability profile:



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Experimental Protocol: Stability-Indicating HPLC Assay

This detailed methodology allows you to replicate the stability testing or develop a quality control assay [5].

- **Chromatographic Column:** Inertsil ODS column [5].
- **Mobile Phase:** A mixture of 1.0% triethyl amine in 20 mM potassium dihydrogen orthophosphate (pH adjusted to 6.5 with ortho-phosphoric acid) and acetonitrile. A simple linear gradient was used [5].
- **Detection:** Ultraviolet (UV) detection at a wavelength of **248 nm** [5].
- **Forced Degradation Conditions:** The bulk drug substance was subjected to stress conditions including acid, base, oxidation, heat, and light, as per International Conference on Harmonisation

(ICH) guidelines [5].

- **Method Validation:** The developed method was validated as per ICH requirements and was found to be specific, accurately quantifying amsacrine in the presence of its degradation products and process-related impurities. The mass balance in each stress test was between **99.4% to 99.9%**, confirming it as stability-indicating [5].

Key Handling Recommendations

- **Light Sensitivity:** Always handle the powder in a low-light environment and store the container in a dark place, in accordance with the stated condition to avoid [1].
- **Temperature Control:** While storage at room temperature is indicated, the recommendation for a "cool and dark place, <15°C" suggests that a refrigerated environment is optimal for long-term stability [1].
- **Moisture:** Although not explicitly highlighted in the results, standard practice for hygroscopic compounds is to store them in a sealed container to protect from moisture.

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References

1. Amsacrine Hydrochloride 54301-15-4 | TCI AMERICA [tcichemicals.com]
2. Amsacrine hydrochloride – Chem-Impex [chemimpex.com]
3. Amsacrine hydrochloride (m-AMSA hydrochloride) | Autophagy Inducer | MedChemExpress [medchemexpress.com]
4. Amsacrine hydrochloride | 99.99%(HPLC) | In Stock | Topoisomerase inhibitor [selleckchem.com]
5. A validated stability-indicating RP-HPLC assay method for ... [pubmed.ncbi.nlm.nih.gov]

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